An In-depth Technical Guide to 1-Bromo-2-methylhexadecane

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Compound of Interest

Compound Name:	*1-Bromo-2-methylhexadecane*
CAS No.:	*81367-59-1*
Cat. No.:	*B1589610*

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Introduction

1-Bromo-2-methylhexadecane (CAS Number: 81367-59-1) is a long-chain, branched alkyl halide. Its structure, featuring a primary bromide with steric hindrance from a methyl group at the beta-position, imparts a unique combination of lipophilicity and reactivity. This makes it a molecule of interest for applications in organic synthesis and medicinal chemistry, particularly where controlled introduction of a bulky, lipophilic moiety is desired. This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and potential applications, with a focus on practical insights for laboratory professionals.

Chemical and Physical Properties

1-Bromo-2-methylhexadecane is a colorless to almost colorless liquid at room temperature. The introduction of a methyl branch on the long alkyl chain influences its physical properties, such as its melting and boiling points, compared to its linear isomer, 1-bromoheptadecane.

Table 1: Physical and Chemical Properties of **1-Bromo-2-methylhexadecane**

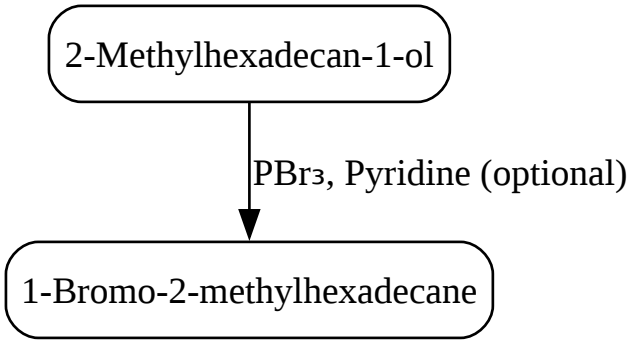
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Property	Value	Source(s)
CAS Number	81367-59-1	[1]
Molecular Formula	$C_{17}H_{35}Br$	[1]
Molecular Weight	319.37 g/mol	[1]
Appearance	Colorless to Almost colorless clear liquid	[1]
Purity (GC)	>98.0%	[1]
Specific Gravity (20/20)	1.00	[1]
Refractive Index	1.46	[1]
Synonyms	2-Methylhexadecyl Bromide	[1]

Synthesis of 1-Bromo-2-methylhexadecane

The most common and direct method for the synthesis of **1-Bromo-2-methylhexadecane** is through the bromination of the corresponding alcohol, 2-methylhexadecan-1-ol. This transformation can be achieved using various brominating agents. A widely used and effective method involves the use of phosphorus tribromide (PBr_3).

Conceptual Synthetic Pathway



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Caption: Synthesis of **1-Bromo-2-methylhexadecane** from 2-methylhexadecan-1-ol.

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Exemplary Experimental Protocol

This protocol is based on general procedures for the bromination of primary alcohols and should be adapted and optimized for specific laboratory conditions.

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-methylhexadecan-1-ol (1.0 eq) in a suitable anhydrous solvent such as diethyl ether or dichloromethane.
- Addition of Brominating Agent: Cool the solution in an ice bath. Slowly add phosphorus tribromide (PBr_3) (0.33-0.5 eq) dropwise to the stirred solution. A small amount of pyridine may be added to neutralize the HBr byproduct.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Workup: Cool the reaction mixture to room temperature and quench by slowly pouring it over ice water. Separate the organic layer.
- Purification: Wash the organic layer with saturated sodium bicarbonate solution and then with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Final Purification: Purify the crude **1-Bromo-2-methylhexadecane** by vacuum distillation or column chromatography on silica gel to yield the final product.

Spectroscopic Characterization

While specific spectra for **1-Bromo-2-methylhexadecane** are not readily available in public databases, its structure can be confirmed by standard spectroscopic techniques. The expected spectral data are as follows:

Table 2: Predicted Spectroscopic Data for **1-Bromo-2-methylhexadecane**

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Technique	Expected Features
^{1}H NMR	- A doublet of doublets or a multiplet in the region of 3.3-3.5 ppm corresponding to the two diastereotopic protons of the -CH_2Br group. - A multiplet around 1.6-1.8 ppm for the -CH- proton at the 2-position. - A complex series of multiplets between 1.2-1.4 ppm for the long chain -$(CH_2)_{13}$- protons. - A doublet around 0.8-0.9 ppm for the methyl group at the 2-position. - A triplet around 0.8-0.9 ppm for the terminal methyl group of the hexadecyl chain.
^{13}C NMR	- A signal around 35-40 ppm for the -CH_2Br carbon. - A signal around 35-40 ppm for the -CH- carbon at the 2-position. - A series of signals between 20-35 ppm for the carbons of the long alkyl chain. - A signal around 15-20 ppm for the methyl carbon at the 2-position. - A signal around 14 ppm for the terminal methyl carbon.
IR Spectroscopy	- C-H stretching vibrations in the 2850-2960 cm^{-1} region. - C-H bending vibrations around 1465 cm^{-1}. - A characteristic C-Br stretching vibration in the 500-600 cm^{-1} region.
Mass Spectrometry	- The molecular ion peak (M^+) would appear as a pair of peaks of nearly equal intensity, corresponding to the two isotopes of bromine (^{79}Br and ^{81}Br), at m/z = 318 and 320. - A prominent fragment would be the loss of the bromine atom, resulting in a peak at m/z = 239.

Reactivity and Synthetic Applications

1-Bromo-2-methylhexadecane is a primary alkyl halide with a methyl group at the β-position. This structural feature influences its reactivity, primarily in nucleophilic substitution and

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elimination reactions.

Nucleophilic Substitution Reactions (S_n2)

As a primary alkyl halide, **1-Bromo-2-methylhexadecane** is an excellent substrate for S_n2 reactions. The presence of the β-methyl group provides some steric hindrance, which may slow the reaction rate compared to its linear analog, but S_n2 reactions are still highly favored over S_n1.[2] It can be used to introduce the 2-methylhexadecyl group into a variety of molecules.[3]

Caption: General S_n2 reaction of **1-Bromo-2-methylhexadecane** with a nucleophile (Nu^-).

Common nucleophiles that can be used include:

- Hydroxide (OH^-) to form 2-methylhexadecan-1-ol.
- Alkoxides (RO^-) to form ethers.
- Cyanide (CN^-) to form the corresponding nitrile, which can be further hydrolyzed to a carboxylic acid.
- Azide (N_3^-) to form an alkyl azide, a precursor to amines.

Elimination Reactions (E2)

When treated with a strong, sterically hindered base, such as potassium tert-butoxide, **1-Bromo-2-methylhexadecane** can undergo an E2 elimination to form an alkene. Due to the steric bulk of the base, the major product is likely to be the less substituted Hofmann product, 2-methyl-1-heptadecene, although the more substituted Zaitsev product can also be formed.

Applications in Research and Drug Development

Long-chain alkyl halides are valuable intermediates in organic synthesis. The incorporation of branched alkyl chains can significantly impact the physicochemical properties of a molecule, such as its lipophilicity, solubility, and metabolic stability.[4]

In drug development, modifying a lead compound with a lipophilic tail like the 2-methylhexadecyl group can enhance its ability to cross cell membranes and improve its pharmacokinetic profile.[4] The branched nature of the chain can also provide steric shielding,

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potentially protecting nearby functional groups from metabolic degradation. While specific applications of **1-Bromo-2-methylhexadecane** in drug development are not widely documented, its properties make it a potentially useful building block for the synthesis of novel therapeutic agents, particularly those targeting lipophilic binding pockets in proteins.

Safety, Handling, and Storage

1-Bromo-2-methylhexadecane, like other alkyl halides, should be handled with appropriate safety precautions.[5]

- Health Hazards: The substance is not classified as hazardous according to the provided Safety Data Sheet.[5] However, as with all chemicals, unnecessary exposure should be avoided.
- First Aid Measures:
  - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[5]
  - Skin Contact: Wash off with soap and plenty of water.[5]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[5]
  - Ingestion: Rinse mouth. Get medical advice/attention if you feel unwell.[5]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection. Handle in a well-ventilated area.
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.[6]

Conclusion

1-Bromo-2-methylhexadecane is a versatile, long-chain branched alkyl halide with potential applications in various fields of chemical research. Its primary reactivity through S_n2 displacement reactions makes it a useful building block for introducing a large, lipophilic moiety. While specific documented applications are limited, its structural features suggest its utility in the synthesis of complex organic molecules and in the modification of bioactive compounds to

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enhance their pharmacological properties. As with all chemical reagents, it should be handled with care, following established safety protocols.

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